

Carboxin: A Powerful Tool for Probing Fungal Genetics and Succinate Dehydrogenase Function

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Compound of Interest

Compound Name: Carboxin

Cat. No.: B1668433

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

Carboxin, a systemic fungicide of the oxathiin carboxamide class, has long been a pivotal tool in the field of fungal genetics. Its specific mode of action, the inhibition of succinate dehydrogenase (SDH, Complex II) in the mitochondrial electron transport chain, provides a powerful selective pressure for studying mechanisms of fungicide resistance, gene function, and mitochondrial respiration. This document provides detailed application notes and experimental protocols for utilizing **carboxin** in fungal genetics research, including mutant screening, genetic analysis, and as a selectable marker for fungal transformation.

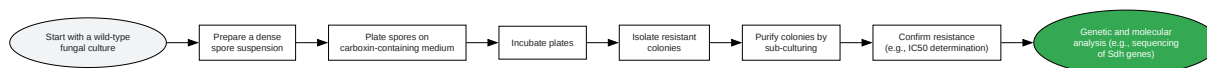
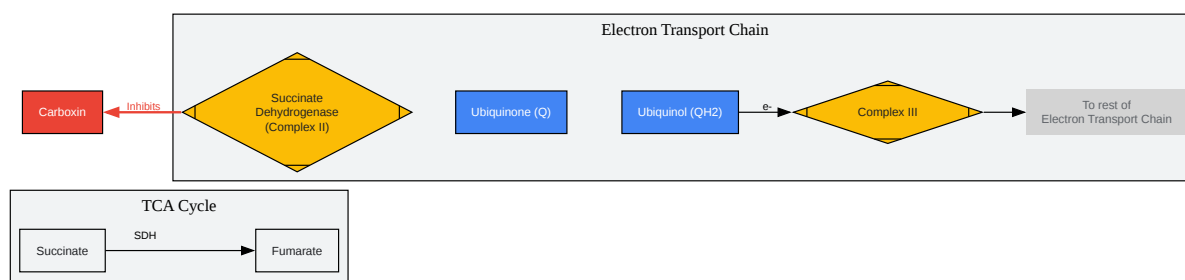
Introduction to Carboxin

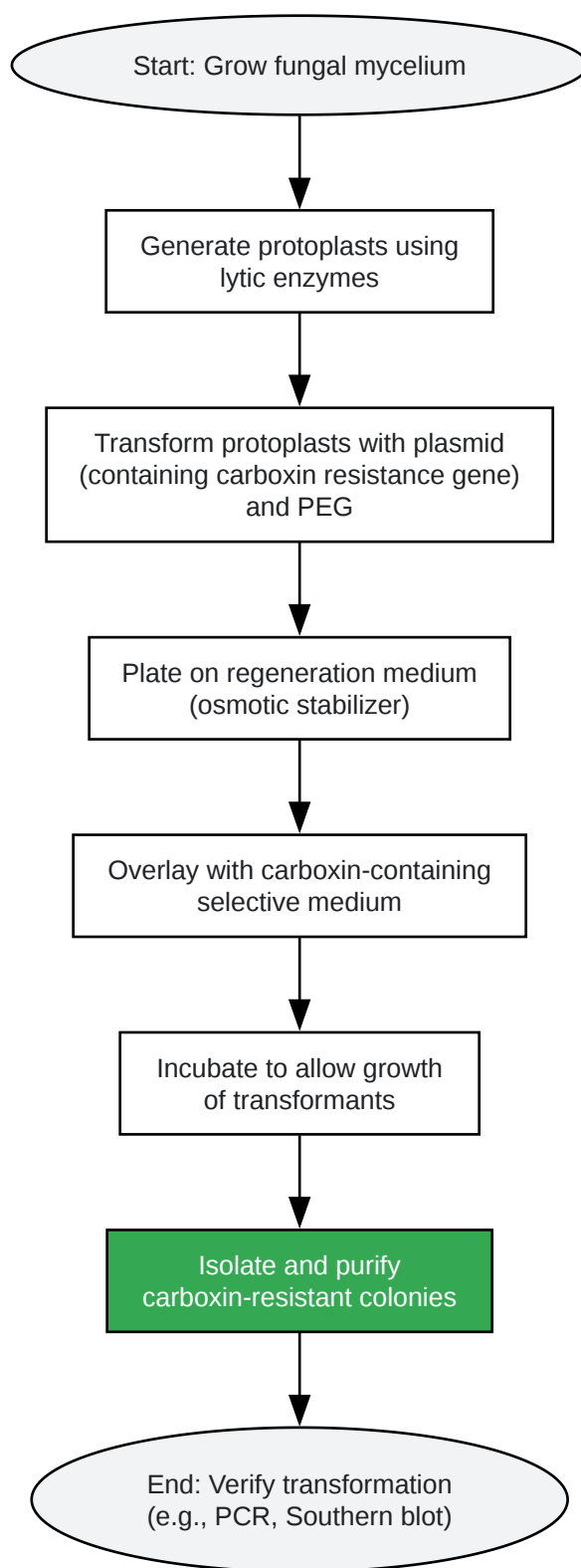
Carboxin is a narrow-spectrum fungicide primarily used as a seed treatment to control diseases caused by basidiomycete fungi, such as smuts and bunts. Its systemic nature allows it to be absorbed by the plant and translocated to protect new growth. In the laboratory, its well-defined molecular target makes it an invaluable chemical probe for dissecting the genetics of mitochondrial function and fungicide resistance.

Mechanism of Action

Carboxin specifically targets and inhibits the activity of succinate dehydrogenase (SDH), a key enzyme complex embedded in the inner mitochondrial membrane. SDH plays a dual role in cellular metabolism: it is the only enzyme that participates in both the citric acid (TCA) cycle and the electron transport chain. In the TCA cycle, it catalyzes the oxidation of succinate to fumarate. In the electron transport chain, it transfers electrons from succinate to the ubiquinone (Q) pool.

Carboxin acts by binding to the ubiquinone-binding site (Qp site) of the SDH complex, competitively inhibiting the binding of the natural substrate, ubiquinone. This blockage of electron flow disrupts the electron transport chain, leading to a cessation of ATP synthesis via oxidative phosphorylation and ultimately, fungal cell death.





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